

An In-depth Technical Guide to the Solubility of Aluminum Nitrate Hydrate

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Compound of Interest

Compound Name: Aluminum nitrate hydrate

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This technical guide provides a comprehensive overview of the solubility of **aluminum nitrate hydrate**, with a particular focus on aluminum nitrate nonahydrate ($\text{Al}(\text{NO}_3)_3 \cdot 9\text{H}_2\text{O}$). The information compiled herein is intended to support research, development, and formulation activities where aluminum nitrate is a key component.

Introduction

Aluminum nitrate is a salt of aluminum and nitric acid that most commonly exists as the crystalline hydrate, aluminum nitrate nonahydrate ($\text{Al}(\text{NO}_3)_3 \cdot 9\text{H}_2\text{O}$).^[1] It is a white, crystalline, and hygroscopic solid that is highly soluble in water and other polar solvents.^{[1][2]} Its solubility characteristics are critical for its various applications, including in catalysis, as a mordant in dyeing, in leather tanning, and as a nitrating agent in organic synthesis.^{[1][3]}

Quantitative Solubility Data

The solubility of aluminum nitrate nonahydrate in various solvents is summarized in the table below. The data is presented to facilitate easy comparison for formulation and experimental design.

Solvent	Chemical Formula	Temperature (°C)	Solubility (g/100 g of solvent)	Solubility (g/100 mL of solvent)
Water	H ₂ O	0	61	-
Water	H ₂ O	20	73.9	75.44
Water	H ₂ O	25	-	64[4]
Water	H ₂ O	40	89	-
Water	H ₂ O	60	108	-
Water	H ₂ O	100	-	160[2][5]
Methanol	CH ₃ OH	20	-	14.45[1][2][5]
Ethanol	C ₂ H ₅ OH	20	-	8.63[1][2][5]
Ethylene Glycol	C ₂ H ₆ O ₂	-	-	18.32[1][2][5]
Dimethylformamide	C ₃ H ₇ NO	25	20	-
Acetone	C ₃ H ₆ O	-	Soluble	-
Alcohols	ROH	-	Soluble	-

Note: Some sources indicate general solubility in acetone and alcohols without providing specific quantitative data.[3]

Experimental Protocol for Solubility Determination

The following is a detailed methodology for the experimental determination of the solubility of **aluminum nitrate hydrate**, based on established principles for inorganic salts.

Objective: To determine the solubility of aluminum nitrate nonahydrate in a given solvent at a specific temperature.

Materials:

- Aluminum nitrate nonahydrate (analytical grade)
- Solvent of interest (e.g., deionized water, ethanol)
- Thermometer
- Constant temperature water bath or incubator
- Stirring apparatus (magnetic stirrer and stir bars or mechanical stirrer)
- Filtration apparatus (syringe filters or vacuum filtration with appropriate filter paper)
- Analytical balance
- Volumetric flasks and pipettes
- Drying oven

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of aluminum nitrate nonahydrate to a known volume or mass of the solvent in a sealed container. The presence of undissolved solid is necessary to ensure saturation.
 - Place the container in a constant temperature bath set to the desired temperature.
 - Stir the mixture vigorously to facilitate the dissolution process and ensure the system reaches equilibrium. The time to reach equilibrium can vary and may take several hours.
- Equilibration:
 - Allow the suspension to be stirred at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure that thermodynamic equilibrium is reached.
- Sample Collection and Filtration:
 - Once equilibrium is established, cease stirring and allow the undissolved solid to settle.

- Carefully withdraw a known volume of the supernatant liquid using a pre-heated or pre-cooled pipette to the experimental temperature to avoid precipitation or further dissolution.
- Immediately filter the collected sample to remove any undissolved microcrystals. A syringe filter is often suitable for this purpose.
- Analysis of the Saturated Solution:
 - Accurately weigh a portion of the clear, saturated filtrate.
 - Evaporate the solvent from the weighed sample in a drying oven at a temperature sufficient to remove the solvent without decomposing the aluminum nitrate (e.g., below its melting point of 73°C).
 - Once the solvent is completely evaporated, weigh the remaining solid residue (aluminum nitrate).
- Calculation of Solubility:
 - The solubility can be calculated using the following formula:

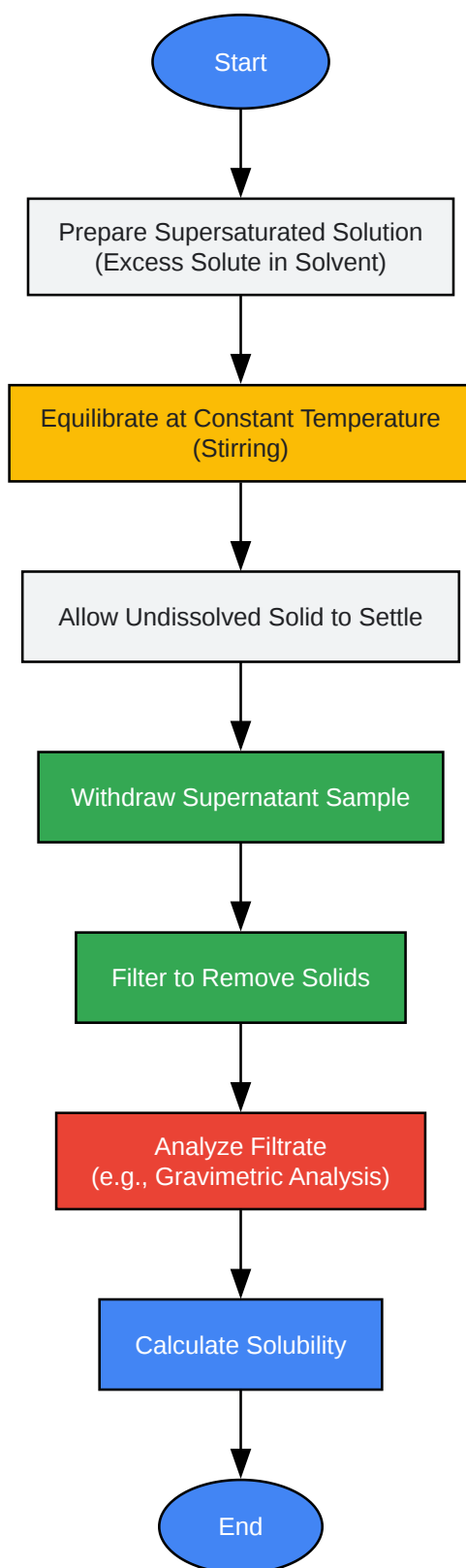
$$\text{Solubility (g/100 g of solvent)} = (\text{mass of residue} / (\text{mass of saturated solution} - \text{mass of residue})) * 100$$

Safety Precautions:

- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Handle aluminum nitrate, an oxidizing agent, with care and avoid contact with combustible materials.
- Perform the experiment in a well-ventilated area.

Visualization of Experimental Workflow

The following diagram illustrates the logical steps involved in the experimental determination of solubility.



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Caption: Experimental workflow for determining the solubility of a solid in a liquid.

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